

Mibefradil dihydrochloride hydrate solubility issues and solutions

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Compound of Interest

Compound Name: Mibefradil dihydrochloride hydrate

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Mibefradil Dihydrochloride Hydrate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **Mibefradil dihydrochloride hydrate**.

Frequently Asked Questions (FAQs)

Q1: What is **Mibefradil dihydrochloride hydrate** and what is its primary mechanism of action?

A1: **Mibefradil dihydrochloride hydrate** is a calcium channel blocker with moderate selectivity for T-type Ca^{2+} channels over L-type Ca^{2+} channels.[1][2] It was initially developed as an antihypertensive and antianginal agent.[3] Its mechanism of action involves inhibiting the influx of calcium ions across T-type and L-type calcium channels in cardiac and vascular smooth muscle, leading to vasodilation and a decrease in peripheral vascular resistance.[4][5] More recently, Mibefradil has been investigated for its anti-cancer properties, which are linked to its ability to inhibit cell proliferation, induce apoptosis, and arrest the cell cycle.[6][7]

Q2: What are the common solvents for dissolving **Mibefradil dihydrochloride hydrate**?

A2: **Mibefradil dihydrochloride hydrate** is soluble in water and DMSO.[1][8] It is sparingly soluble in aqueous buffers but can be dissolved in organic solvents like ethanol and dimethyl

formamide (DMF).

Q3: Are there any stability concerns with Mibefradil solutions?

A3: Yes, solutions of Mibefradil may be unstable. It is recommended to prepare solutions fresh for immediate use.^[2] If storage is necessary, some suppliers suggest that solutions can be stored at -20°C for up to one month.^[8] Always equilibrate the solution to room temperature and ensure no precipitation is visible before use.^[8] The free form of Mibefradil is particularly prone to instability, which is why the more stable dihydrochloride salt form is commonly used.

Q4: Can I store **Mibefradil dihydrochloride hydrate** powder at room temperature?

A4: Some suppliers indicate that the powdered form of **Mibefradil dihydrochloride hydrate** can be stored at room temperature.^[9] However, it is always best to consult the product-specific storage instructions provided by the manufacturer.

Troubleshooting Guide

Issue 1: My Mibefradil dihydrochloride hydrate is not dissolving completely in water or DMSO.

- Solution 1: Use Ultrasonication. Many suppliers recommend using ultrasonication to aid in the dissolution of **Mibefradil dihydrochloride hydrate** in both water and DMSO.^[10]
- Solution 2: Check Your DMSO. Hygroscopic DMSO (DMSO that has absorbed water from the air) can significantly impact the solubility of the product. Use newly opened or properly stored anhydrous DMSO for the best results.^[10]
- Solution 3: Gentle Warming. Gentle warming of the solution may help to increase solubility. However, be cautious about potential degradation at higher temperatures.

Issue 2: I'm observing precipitation in my Mibefradil stock solution after storage at -20°C.

- Solution 1: Re-dissolve Before Use. Before each use, ensure you equilibrate the vial to room temperature and visually inspect for any precipitates. If present, try to re-dissolve the compound by gentle warming or brief ultrasonication.^[8]
- Solution 2: Prepare Fresh Solutions. Due to potential stability issues, the most reliable approach is to prepare fresh solutions on the day of the experiment.^[2]

- **Solution 3: Aliquotting.** If you must store a stock solution, consider preparing single-use aliquots to minimize freeze-thaw cycles, which can contribute to precipitation and degradation.

Issue 3: I need to prepare a solution of Mibefradil in an aqueous buffer, but it has low solubility.

- **Solution 1: Use a Co-solvent.** A common technique is to first dissolve the **Mibefradil dihydrochloride hydrate** in an organic solvent like ethanol and then slowly add this stock solution to your aqueous buffer of choice with vigorous stirring. This method can help to achieve the desired final concentration in the aqueous medium.
- **Solution 2: pH Adjustment.** The solubility of Mibefradil may be pH-dependent. Experimenting with slight adjustments to the pH of your buffer system could potentially improve solubility.

Data Presentation

Table 1: Solubility of **Mibefradil Dihydrochloride Hydrate** in Various Solvents

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	28.43 - 150	50 - 263.83	Ultrasonication may be required. [1] [10]
DMSO	50 - 56.86	87.94 - 100	Ultrasonication may be required; use of new DMSO is recommended. [1] [10]
Ethanol	~16	Not specified	
Dimethyl Formamide (DMF)	~14	Not specified	

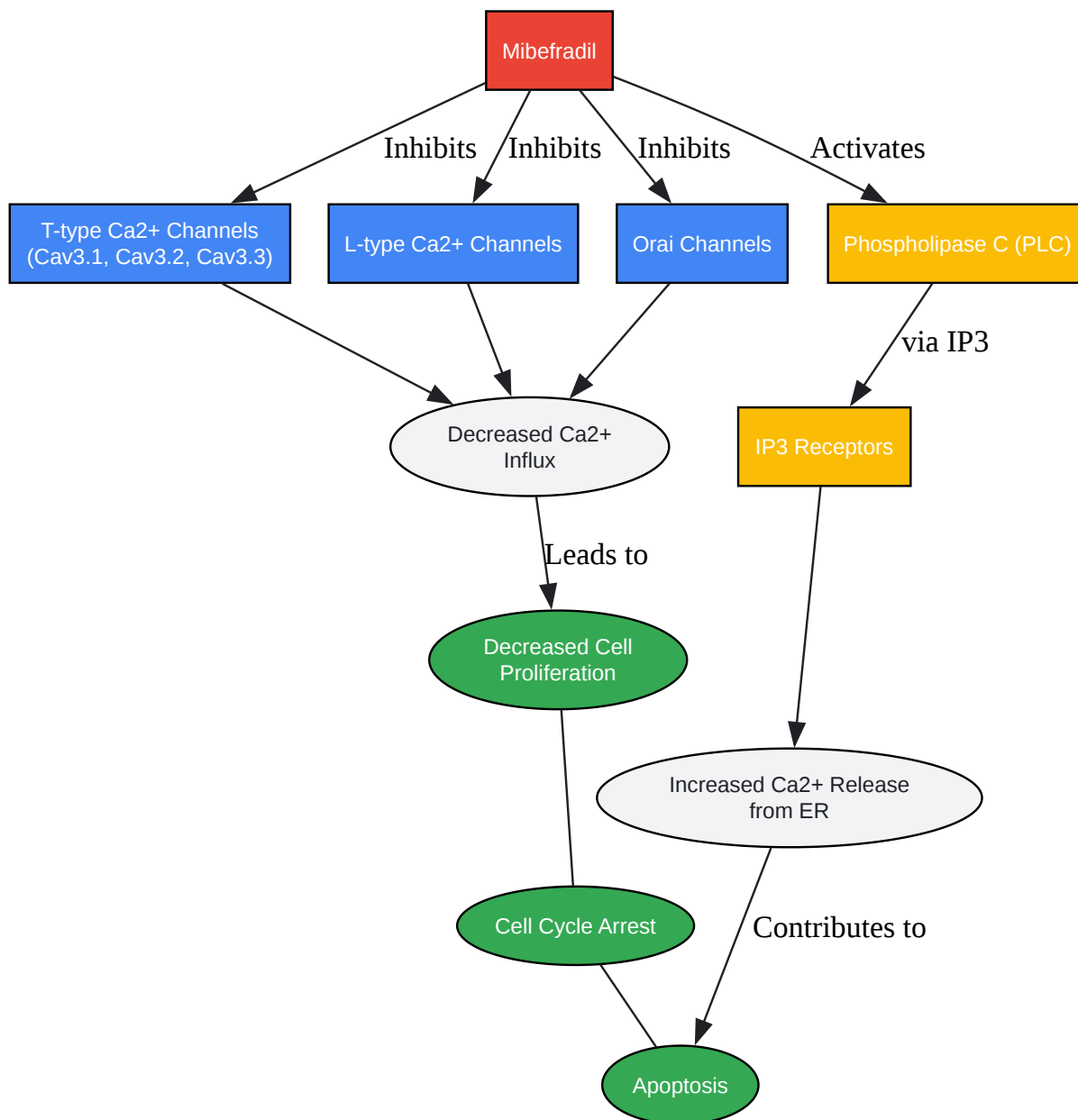
Note: The reported solubility values can vary between suppliers. It is always recommended to perform small-scale solubility tests before preparing a large stock solution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in Water

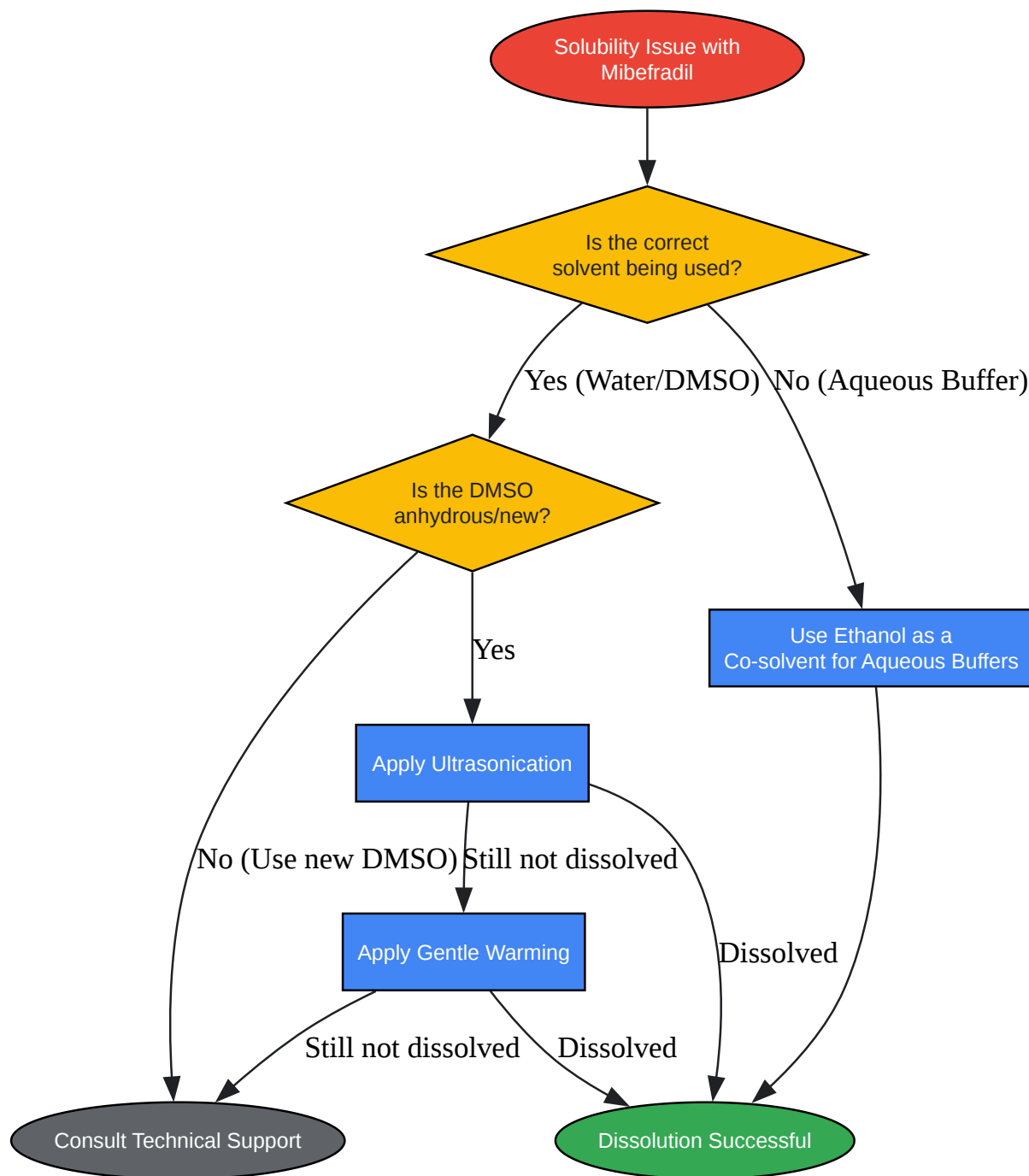
- **Weighing:** Accurately weigh out the required amount of **Mibefradil dihydrochloride hydrate** powder. For 1 mL of a 10 mM solution (assuming a molecular weight of 568.55 g/mol), you would need 5.69 mg.
- **Dissolution:** Add the powder to a sterile microcentrifuge tube. Add the appropriate volume of high-purity water (e.g., 1 mL for a 1 mL final volume).
- **Sonication:** Place the tube in a sonicator bath and sonicate until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Sterilization (Optional):** If required for your experiment, filter-sterilize the solution using a 0.22 μm syringe filter.
- **Use/Storage:** Use the solution immediately. If storage is necessary, aliquot into single-use tubes and store at -20°C for up to one month.[\[8\]](#)[\[10\]](#)

Mandatory Visualizations



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Caption: Mibefradil's multifaceted signaling pathways.



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Caption: Troubleshooting workflow for Mibefradil solubility.

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References

- 1. Mibefradil dihydrochloride | CaV3.x Channels (T-type) | Tocris Bioscience [tocris.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Mibefradil: a selective T-type calcium antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. go.drugbank.com [go.drugbank.com]
- 5. Mibefradil | C29H38FN3O3 | CID 60663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Mibefradil, a T-type Ca²⁺ channel blocker also blocks Orai channels by action at the extracellular surface - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The Ca(2+) channel antagonists mibefradil and pimozone inhibit cell growth via different cytotoxic mechanisms - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Mibefradil dihydrochloride | Cav3 channel Blocker | Hello Bio [hellobio.com]
- 9. ≥98% (HPLC), powder, T-type Ca²⁺ channel blocker | Sigma-Aldrich [sigmaaldrich.com]
- 10. medchemexpress.com [medchemexpress.com]
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